

# 4-Chloro-5-nitroquinoline: A Technical Overview for Research and Development

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## Compound of Interest

Compound Name: 4-Chloro-5-nitroquinoline

Cat. No.: B1354559

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For researchers, scientists, and drug development professionals, **4-Chloro-5-nitroquinoline** presents itself as a chemical intermediate with potential applications in medicinal chemistry. However, a comprehensive public-domain profile of its biological activity and detailed experimental protocols remains elusive. This technical guide consolidates the currently available information on its commercial availability, and outlines general synthetic and analytical approaches based on related compounds, while also highlighting critical knowledge gaps.

## Commercial Availability and Physicochemical Properties

**4-Chloro-5-nitroquinoline** is available from a limited number of commercial suppliers. The primary identifiers for this compound are:

- CAS Number: 40106-98-7
- Molecular Formula:  $C_9H_5ClN_2O_2$
- Molecular Weight: 208.60 g/mol

The following table summarizes the known commercial suppliers and publicly available data. Researchers are advised to contact the suppliers directly for detailed specifications, including purity and pricing for bulk quantities.

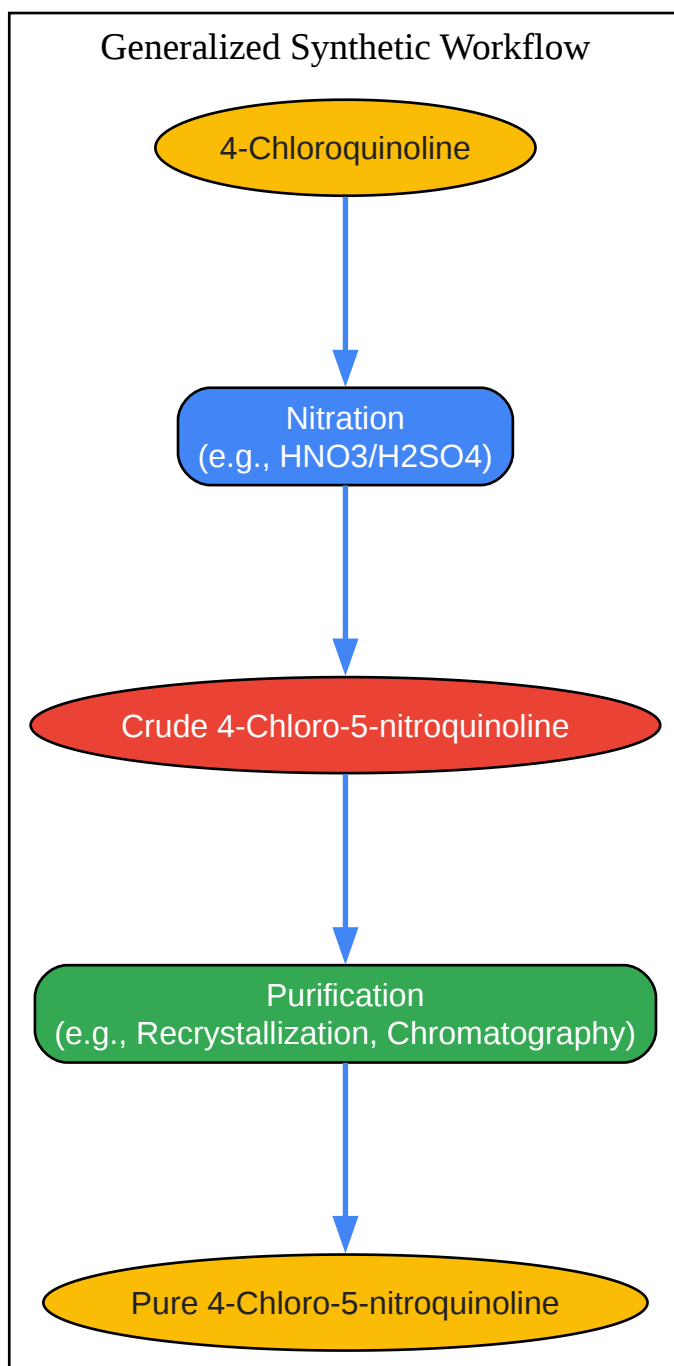
Supplier	Catalog Number	Available Quantities	Purity	Price (USD)
Reagentia	R00CKYJ	50 mg, 100 mg, 250 mg, 500 mg	Not Specified	~\$350 - \$830
Chemical-Suppliers.com	CSP5539982770 34	Not Specified	Not Specified	Not Specified

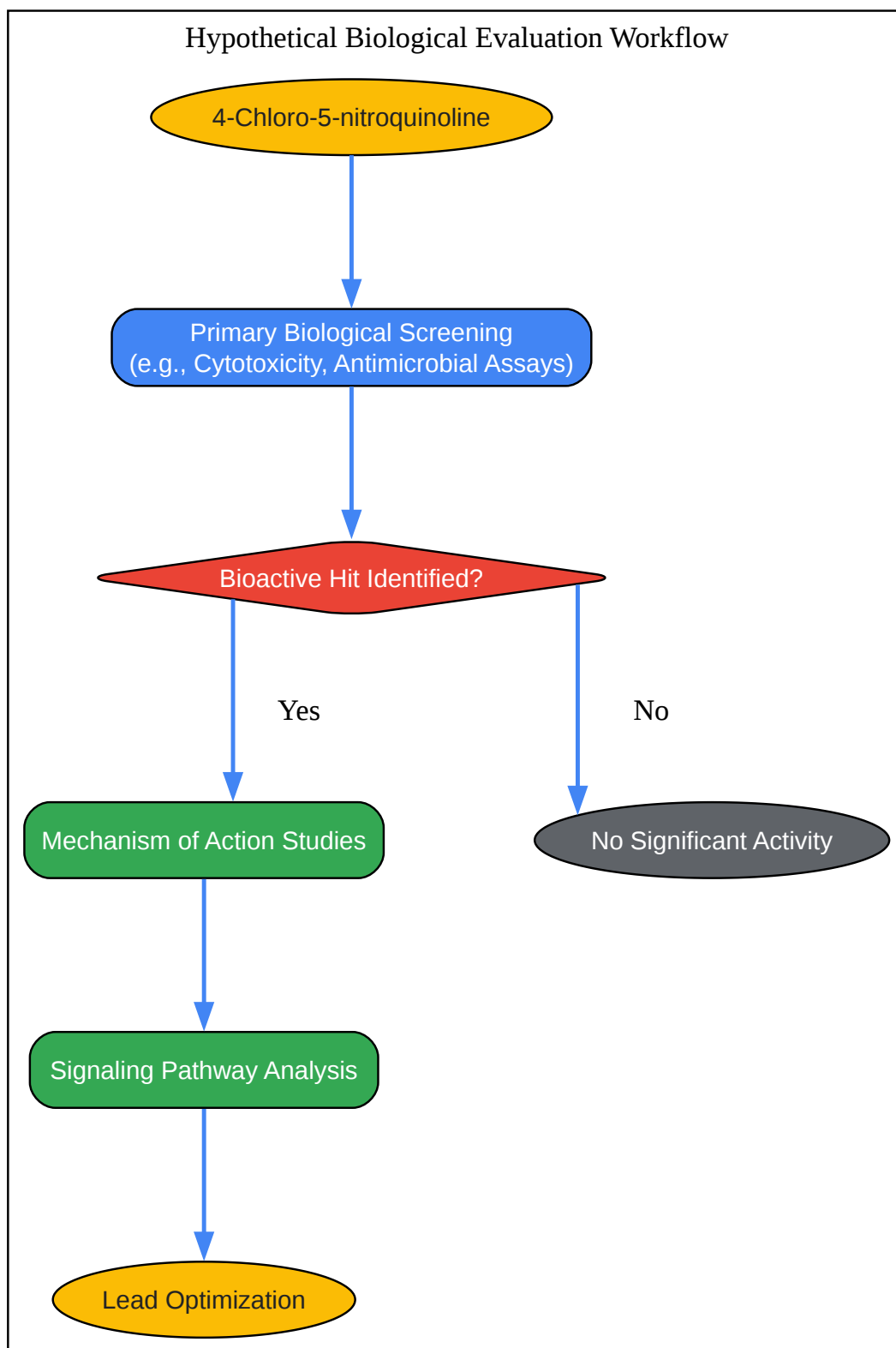
It is important to note that detailed certificates of analysis, including spectroscopic data ( $^1\text{H}$ -NMR,  $^{13}\text{C}$ -NMR, IR, Mass Spectrometry) and purity confirmation by methods such as High-Performance Liquid Chromatography (HPLC), are not readily available in the public domain for **4-Chloro-5-nitroquinoline**. Direct inquiry to the suppliers is necessary to obtain this critical information.

## Synthesis and Purification Strategies: An Extrapolated Approach

While a specific, detailed experimental protocol for the synthesis of **4-Chloro-5-nitroquinoline** is not publicly documented, a general approach can be inferred from the synthesis of analogous compounds, such as 4-chloro-6-methoxy-2-methyl-3-nitroquinoline. The synthesis would likely involve a multi-step process starting from a suitable quinoline precursor.

A plausible synthetic route could be the nitration of 4-chloroquinoline. The workflow for such a reaction would generally proceed as follows:





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